

Commercial Suppliers of Ramiprilat-d5: A Technical Guide for Research Applications

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Compound of Interest

Compound Name: *Ramiprilat-d5*

Cat. No.: *B562202*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of commercially available **Ramiprilat-d5** for research purposes. **Ramiprilat-d5**, a deuterated stable isotope-labeled internal standard, is a critical tool for the accurate quantification of Ramiprilat, the active metabolite of the angiotensin-converting enzyme (ACE) inhibitor Ramipril, in various biological matrices. This guide details the technical specifications from various suppliers, provides a comprehensive experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS) applications, and illustrates the relevant biological pathways and experimental workflows.

Commercial Supplier Data

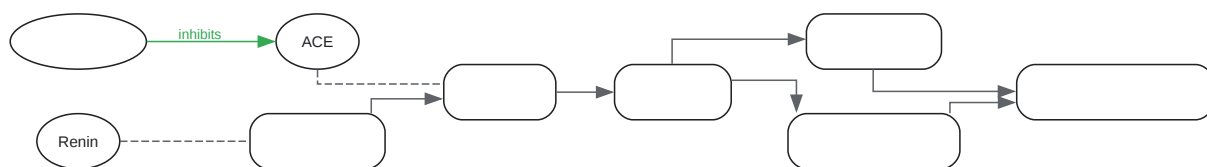
For researchers sourcing **Ramiprilat-d5**, a variety of suppliers offer this compound with differing specifications. The following table summarizes the key quantitative data available from prominent commercial suppliers to facilitate easy comparison.

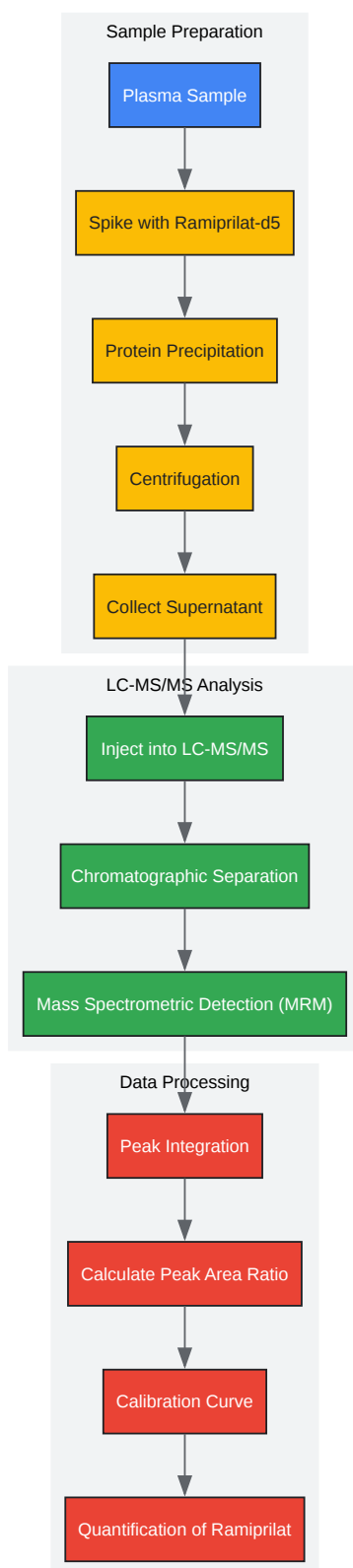
Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity/Isotopic Enrichment
Simson Pharma Limited	1356837-92-7	C ₂₁ H ₂₃ D ₅ N ₂ O ₅	393.49	Certificate of Analysis available upon request.
Cleanchem	1356837-92-7	C ₂₁ H ₂₃ D ₅ N ₂ O ₅	393.5	>90% (Chromatographic Purity)
Santa Cruz Biotechnology, Inc.	1356837-92-7	C ₂₁ H ₂₃ D ₅ N ₂ O ₅	393.49	Data available on lot-specific Certificate of Analysis. [1]
Alsachim	Not specified	Not specified	Not specified	Ramiprilat-d5 is available.

Note: Purity and isotopic enrichment are critical parameters for use as an internal standard. Researchers should always request a lot-specific Certificate of Analysis (CoA) from the supplier to obtain precise data.

Mechanism of Action and Signaling Pathway

Ramiprilat exerts its therapeutic effect by inhibiting the angiotensin-converting enzyme (ACE). ACE is a key component of the renin-angiotensin-aldosterone system (RAAS), which plays a crucial role in regulating blood pressure and cardiovascular homeostasis. The following diagram illustrates the RAAS pathway and the mechanism of action of Ramiprilat.





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References

- 1. scbt.com [scbt.com]
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